

# chemical and physical properties of IMAC2 Hydrochloride

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## Compound of Interest

Compound Name: IMAC2 Hydrochloride

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## An In-depth Technical Guide to IMAC2 Hydrochloride

This technical guide provides a comprehensive overview of the chemical and physical properties, mechanism of action, and available experimental data for **IMAC2 Hydrochloride**, a potent inhibitor of the mitochondrial apoptosis-induced channel (MAC). This document is intended for researchers, scientists, and drug development professionals working in the fields of apoptosis, cancer biology, and pharmacology.

## Core Properties of IMAC2 Hydrochloride

**IMAC2 Hydrochloride** is a small molecule inhibitor that has been identified as a key tool for studying the intrinsic pathway of apoptosis. Its primary function is the inhibition of the MAC, a critical step in the release of cytochrome c from the mitochondria, which subsequently triggers the caspase cascade and programmed cell death.

## Chemical and Physical Properties

While exhaustive experimental data on all physical properties of **IMAC2 Hydrochloride** are not publicly available, the following tables summarize the known chemical and physical characteristics.

Chemical Properties	
IUPAC Name	3,6-dibromo-9-[2-fluoro-3-(piperazin-1-yl)propyl]-9H-carbazole; dihydrochloride
CAS Number	335166-00-2[1]
Molecular Formula	C <sub>19</sub> H <sub>20</sub> Br <sub>2</sub> FN <sub>3</sub> ·2HCl
Molecular Weight	542.11 g/mol [2]
Purity	≥98%

Physical Properties	
Solubility	Soluble to 5 mM in DMSO
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.[2]
Melting Point	Not available
Boiling Point	Not available
Density	Not available

## Biological Activity

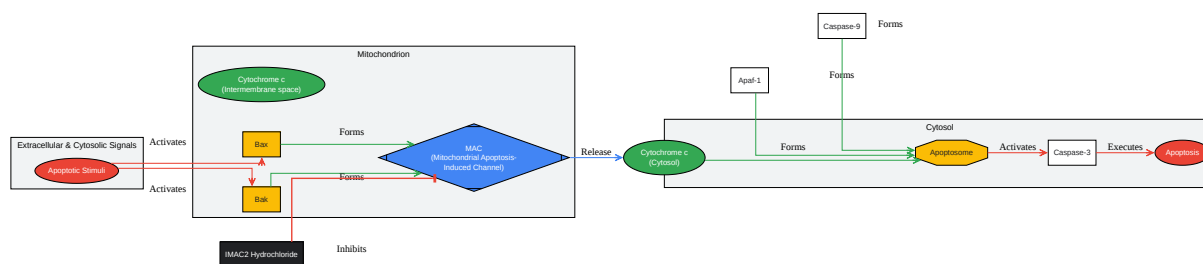
**IMAC2 Hydrochloride** is a highly potent inhibitor of the MAC. Its biological activity has been characterized by the following parameters:

Biological Activity	
IC <sub>50</sub>	28 nM[3][4]
LD <sub>50</sub>	15000 nM[3][4]
Mechanism of Action	Inhibitor of the mitochondrial apoptosis-induced channel (MAC), blocking cytochrome c release. [3][4]

## Mechanism of Action and Signaling Pathway

**IMAC2 Hydrochloride** exerts its anti-apoptotic effects by directly targeting the mitochondrial apoptosis-induced channel (MAC). The formation of MAC is a pivotal event in the intrinsic pathway of apoptosis, regulated by the Bcl-2 family of proteins. Pro-apoptotic proteins like Bax and Bak form the MAC on the outer mitochondrial membrane, leading to the release of cytochrome c and other pro-apoptotic factors into the cytosol.[5][6] Anti-apoptotic proteins such as Bcl-2 and Bcl-xL prevent the formation of MAC.[5]

**IMAC2 Hydrochloride** inhibits the activity of the MAC, thereby preventing the release of cytochrome c and the subsequent activation of the apoptotic cascade.



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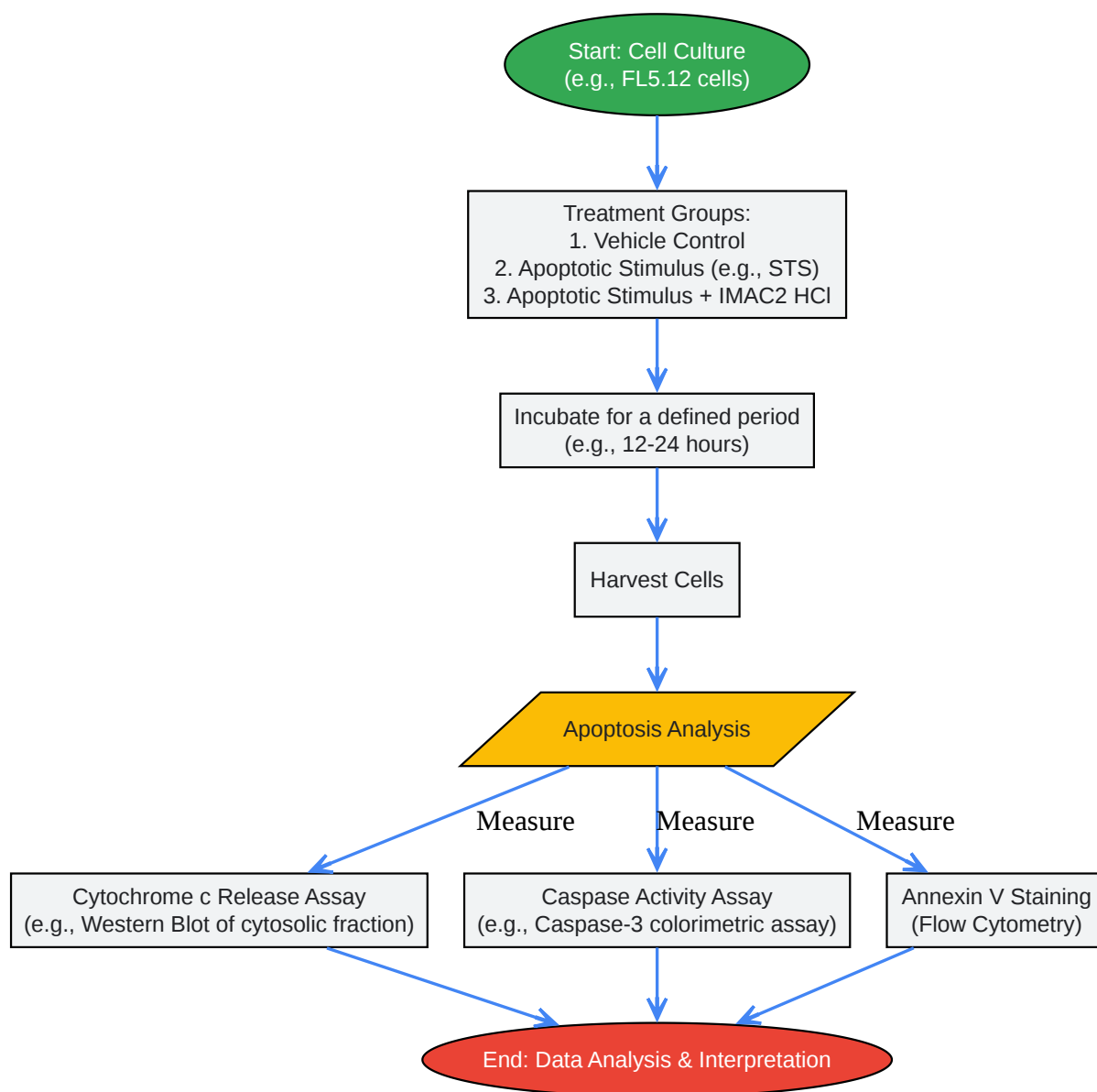
**Figure 1: IMAC2 Hydrochloride** inhibits the mitochondrial apoptosis pathway.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the use of **IMAC2 Hydrochloride** are not extensively documented in publicly available literature. However, based on its known in vitro activity, a general workflow for assessing its anti-apoptotic effects can be outlined.

### In Vitro Experimental Workflow

A typical in vitro experiment would involve treating a relevant cell line with an apoptotic stimulus in the presence and absence of **IMAC2 Hydrochloride** and then assessing the extent of apoptosis.



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**Figure 2:** General workflow for in vitro apoptosis assays with **IMAC2 Hydrochloride**.

Note on In Vivo Studies: While the LD<sub>50</sub> value suggests that in vivo studies have been conducted, detailed protocols for animal models are not readily available in the public domain.

Researchers planning in vivo experiments should refer to general guidelines for pharmacology and toxicology studies and perform necessary dose-ranging and toxicity assessments.

## Conclusion

**IMAC2 Hydrochloride** is a valuable research tool for investigating the intrinsic apoptotic pathway. Its high potency and specific mechanism of action as a MAC inhibitor make it suitable for a range of in vitro studies aimed at understanding and modulating programmed cell death. Further research is required to fully elucidate its complete physicochemical profile and to establish standardized in vivo experimental protocols.

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